

Selectivity profiling of JAK2 JH2 binder-1 against other JAK family members

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: JAK2 JH2 binder-1

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Selectivity Profile of JAK2 JH2 Binder-1: A Comparative Analysis

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **JAK2 JH2 binder-1**'s selectivity against other Janus kinase (JAK) family members. The information is supported by experimental data to facilitate informed decisions in research and development.

JAK2 JH2 binder-1, also identified as compound 11 in scientific literature, is a potent and selective ligand targeting the pseudokinase (JH2) domain of Janus kinase 2 (JAK2). Its selectivity is a critical attribute, as off-target effects on other JAK family members (JAK1, JAK3, and TYK2) can lead to unintended biological consequences. This guide summarizes the binding affinity of **JAK2 JH2 binder-1** against the JH2 domains of all four JAK family members.

Comparative Binding Affinity

The selectivity of **JAK2 JH2 binder-1** was determined by assessing its binding affinity (Kd) to the isolated JH2 domains of JAK1, JAK2, JAK3, and TYK2. The data, derived from fluorescence polarization assays, is presented in the table below.



Target Domain	Binding Affinity (Kd) in nM	Fold Selectivity vs. JAK1 JH2	Fold Selectivity vs. JAK3 JH2	Fold Selectivity vs. TYK2 JH2
JAK2 JH2	37.1	138	>2695	>2695
JAK1 JH2	5120	-		
JAK3 JH2	>100,000	-	_	
TYK2 JH2	>100,000	-	-	

As the data indicates, **JAK2 JH2 binder-1** demonstrates high selectivity for the JAK2 JH2 domain, with a binding affinity of 37.1 nM.[1] The affinity for the JAK1 JH2 domain is significantly lower (5120 nM), and it shows minimal to no binding to the JH2 domains of JAK3 and TYK2 at concentrations up to 100,000 nM. This profile highlights the compound's potential for targeted modulation of JAK2 activity.

Experimental Protocols

The binding affinities were determined using a competitive fluorescence polarization (FP) assay. This method measures the displacement of a fluorescently labeled probe from the target protein by the test compound.

Fluorescence Polarization Assay Protocol

- Reagents: Recombinant human JAK1 JH2, JAK2 JH2, JAK3 JH2, and TYK2 JH2 domains, a
 fluorescently labeled tracer molecule that binds to the JH2 domain, and the test compound
 (JAK2 JH2 binder-1).
- Assay Buffer: A suitable buffer, for example, 20 mM HEPES pH 7.5, 150 mM NaCl, and 0.01% Triton X-100.
- Procedure:
 - A fixed concentration of the respective recombinant JAK JH2 domain and the fluorescent tracer are incubated together in the wells of a microplate to establish a baseline polarization signal.

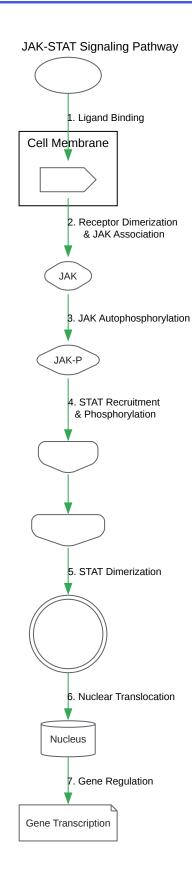


- JAK2 JH2 binder-1 is serially diluted and added to the wells.
- The plate is incubated at room temperature to allow the binding reaction to reach equilibrium.
- The fluorescence polarization of each well is measured using a microplate reader.
- Data Analysis: The decrease in fluorescence polarization, caused by the displacement of the tracer by the test compound, is plotted against the concentration of the test compound. The Kd value is then calculated from the resulting dose-response curve using appropriate binding models.

Visualizing the JAK-STAT Signaling Pathway and Experimental Workflow

To provide a clearer context, the following diagrams illustrate the JAK-STAT signaling pathway, the domain structure of JAK kinases, and the experimental workflow for determining binding affinity.



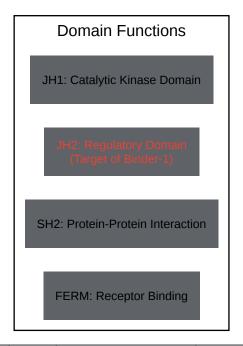


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Caption: Overview of the JAK-STAT signaling cascade.



Domain Architecture of JAK Family Proteins

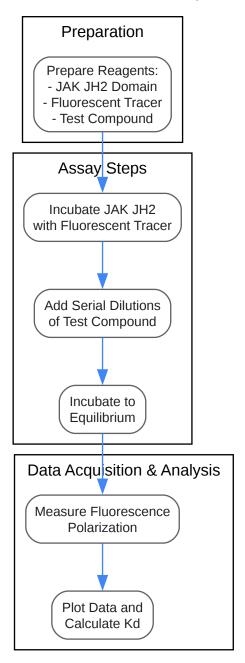


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Caption: Domain structure of Janus kinases.



Fluorescence Polarization Assay Workflow



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Caption: Workflow for the fluorescence polarization assay.

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References

- 1. creative-diagnostics.com [creative-diagnostics.com]
- To cite this document: BenchChem. [Selectivity profiling of JAK2 JH2 binder-1 against other JAK family members]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15615206#selectivity-profiling-of-jak2-jh2-binder-1-against-other-jak-family-members]

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